

# Disodium peroxydicarbonate CAS number and chemical structure

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## Compound of Interest

Compound Name: *Disodium peroxydicarbonate*

Cat. No.: *B1600323*

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## An In-depth Technical Guide to Disodium Peroxydicarbonate

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Disodium peroxydicarbonate**, with the CAS number 3313-92-6, is a potent oxidizing agent with a range of applications stemming from its ability to generate hydrogen peroxide in solution. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and analysis. It is designed to serve as a valuable resource for researchers, scientists, and professionals in drug development who may utilize this compound in organic synthesis or other applications requiring a stable, solid source of peroxide. This document includes detailed experimental protocols, quantitative data, and safety information to ensure its effective and safe use in a laboratory setting.

## Chemical Identity and Structure

**Disodium peroxydicarbonate** is an inorganic compound, specifically the sodium salt of peroxydicarbonic acid. It is a stable, microcrystalline powder that is soluble in water. Upon dissolution, it hydrolyzes to produce sodium carbonate and hydrogen peroxide, which is the basis for its oxidizing properties.

Chemical Structure:

The chemical structure of **disodium peroxydicarbonate** consists of two carbonate units linked by a peroxide bridge, with two sodium ions providing charge neutrality.

- Molecular Formula:  $C_2Na_2O_6$ <sup>[1]</sup>
- IUPAC Name: disodium;carboxylatooxy carbonate
- SMILES: C(=O)([O-])OOC(=O)[O-].[Na+].[Na+]
- InChI: InChI=1S/C2H2O6.2Na/c3-1(4)7-8-2(5)6;;h(H,3,4)(H,5,6);;/q;2\*+1/p-2

## Physicochemical Properties

A summary of the key physicochemical properties of **disodium peroxydicarbonate** is presented in the table below.

Property	Value	Reference
CAS Number	3313-92-6	[2]
Molecular Weight	166.00 g/mol	[3]
Appearance	White, microcrystalline powder/solid	[3]
Solubility	Soluble in water	
Melting Point	851°C (decomposes)	[2][4]
Boiling Point	300.9°C at 760 mmHg (decomposes)	[2][4]
Flash Point	145.1°C	[2][4]

## Synthesis of Disodium Peroxydicarbonate

**Disodium peroxydicarbonate** is typically synthesized through the reaction of sodium carbonate with hydrogen peroxide. The following is a general laboratory-scale protocol.

## Experimental Protocol: Laboratory Synthesis

**Materials:**

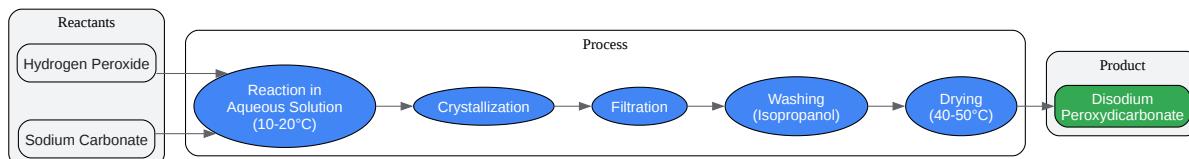
- Sodium carbonate (anhydrous)
- Hydrogen peroxide (30-50% solution)
- Deionized water
- Stabilizer (e.g., magnesium sulfate)
- Isopropanol (for washing)
- Beaker or reaction vessel
- Stirring apparatus
- Cooling bath (ice-water)
- Buchner funnel and filter paper
- Drying oven

**Procedure:**

- Prepare a saturated solution of sodium carbonate in deionized water in a reaction vessel.
- Cool the solution to 10-15°C using a cooling bath.
- Slowly add a stabilized solution of hydrogen peroxide to the sodium carbonate solution while stirring continuously. A small amount of a stabilizer like magnesium sulfate can be added to the hydrogen peroxide solution beforehand to prevent premature decomposition.
- Maintain the temperature of the reaction mixture between 10-20°C.
- After the addition of hydrogen peroxide is complete, continue stirring for a period to allow for the crystallization of **disodium peroxydicarbonate**.
- Collect the precipitated crystals by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of cold isopropanol to remove any unreacted starting materials and water.
- Dry the crystals in a vacuum oven at a low temperature (e.g., 40-50°C) to obtain the final product.

## Synthesis Workflow



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Caption: A workflow diagram illustrating the laboratory synthesis of **disodium peroxydicarbonate**.

## Analytical Methods

Accurate quantification of **disodium peroxydicarbonate** is crucial for its application. The following are established analytical methods.

### Iodometric Titration

This is a classic and reliable method for determining the active oxygen content of **disodium peroxydicarbonate**. The principle involves the oxidation of iodide to iodine by the hydrogen peroxide released from the compound, followed by titration of the liberated iodine with a standard sodium thiosulfate solution.[5]

Experimental Protocol:

- Accurately weigh a sample of **disodium peroxydicarbonate** and dissolve it in deionized water.
- Acidify the solution with dilute sulfuric acid.
- Add an excess of potassium iodide solution to the acidified sample solution. The solution will turn a yellow-brown color due to the formation of iodine.
- Titrate the liberated iodine with a standardized solution of sodium thiosulfate until the solution becomes a pale yellow color.
- Add a few drops of starch indicator. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate until the blue color disappears, indicating the endpoint.
- The concentration of **disodium peroxydicarbonate** can be calculated from the volume of sodium thiosulfate solution used.

## High-Performance Liquid Chromatography (HPLC)

A more modern approach for the quantification of **disodium peroxydicarbonate** involves HPLC. This method offers high sensitivity and specificity.

## Stability and Decomposition

**Disodium peroxydicarbonate** is relatively stable when stored in a cool, dry place. However, it is susceptible to decomposition under certain conditions.

## Thermal Decomposition

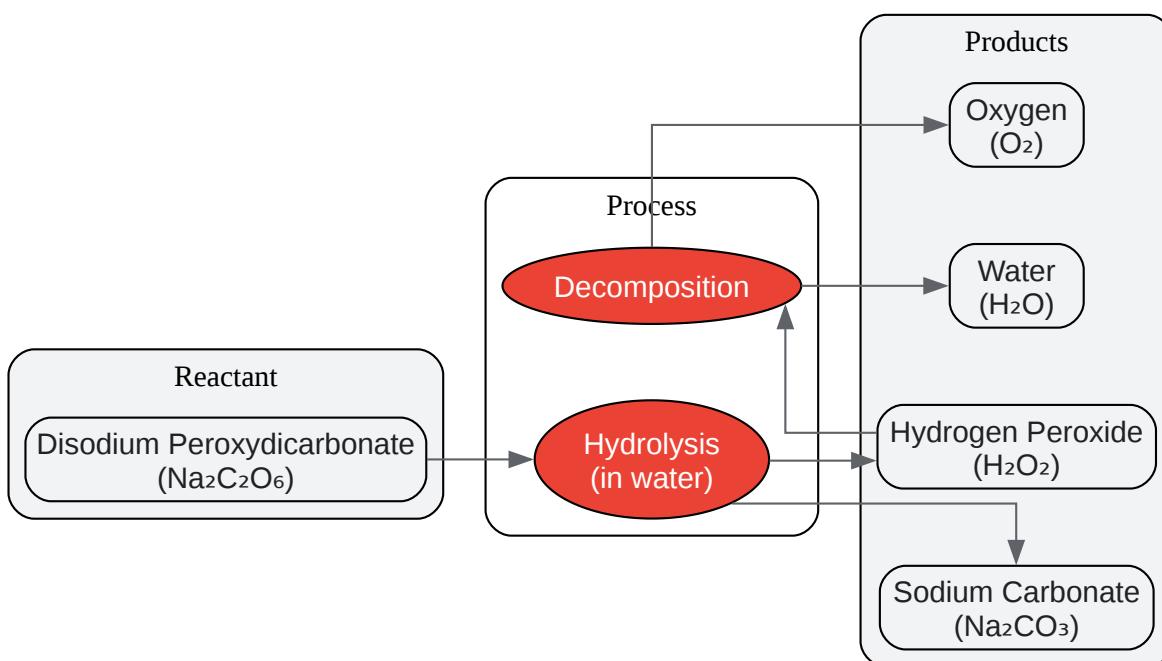
The thermal decomposition of **disodium peroxydicarbonate** is an exothermic process that can be initiated by heat. Studies have shown that self-heating can be observed at temperatures above 130°C.<sup>[6]</sup> The decomposition process is complex and can be influenced by factors such as the heating rate and the surrounding atmosphere. The decomposition proceeds in multiple stages, with activation energies varying for each stage.<sup>[7]</sup>

Thermal Decomposition Data:

Parameter	Value	Reference
Decomposition Onset Temperature	> 130°C	[6]
Self-Accelerating Decomposition Temperature (SADT)	71°C (for 25 kg packaging)	[7]
Activation Energy (Stage 1)	137.22 - 151.80 kJ/mol	[7]
Activation Energy (Stage 2)	90.21 - 106.41 kJ/mol	[7]

## Decomposition Pathway

The primary decomposition pathway of **disodium peroxydicarbonate** in the presence of water involves its hydrolysis to sodium carbonate and hydrogen peroxide, followed by the decomposition of hydrogen peroxide into water and oxygen.



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Caption: The decomposition pathway of **disodium peroxydicarbonate** in an aqueous environment.

## Applications in Research and Development

While **disodium peroxydicarbonate** is widely used as a bleaching and cleaning agent, its utility extends to organic synthesis, which is of particular interest to drug development professionals.

## Reagent in Organic Synthesis

**Disodium peroxydicarbonate** serves as a convenient and stable source of anhydrous hydrogen peroxide, particularly in non-aqueous solvents.<sup>[8]</sup> This property makes it a valuable reagent in various oxidation reactions that are fundamental to the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). For instance, it can be used in:

- Epoxidations: The formation of epoxides from alkenes.
- Baeyer-Villiger Oxidations: The oxidation of ketones to esters.<sup>[8][9]</sup>
- Oxidation of Alcohols: The conversion of primary and secondary alcohols to aldehydes and ketones, respectively.<sup>[9]</sup>
- Oxidation of Nitrogen Compounds: The transformation of tertiary amines to their corresponding N-oxides.<sup>[9]</sup>

The use of **disodium peroxydicarbonate** in these reactions can offer advantages in terms of ease of handling and safety compared to using highly concentrated aqueous solutions of hydrogen peroxide.

## Potential in Pharmaceutical Manufacturing

While not a direct therapeutic agent, the powerful oxidizing properties of **disodium peroxydicarbonate** make it a candidate for use in cleaning and sanitization protocols within pharmaceutical manufacturing facilities. Its ability to decompose into environmentally benign

products (water, oxygen, and sodium carbonate) is an added advantage. Furthermore, organic peroxides, in general, are utilized in the synthesis of APIs and critical intermediates.[10]

## Safety and Handling

**Disodium peroxydicarbonate** is a strong oxidizing agent and requires careful handling to ensure laboratory safety.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear impervious clothing and gloves.
- Respiratory Protection: Use a respirator if dust is generated.

Handling and Storage:

- Handle in a well-ventilated area.
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, and open flames.[11]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from combustible materials.[11]

In Case of Accidental Release:

- Avoid dust formation.
- Wear appropriate PPE.
- Collect the spilled material and place it in a suitable container for disposal.
- Prevent the material from entering drains or waterways.

## Conclusion

**Disodium peroxydicarbonate** is a versatile and powerful oxidizing agent with a well-defined chemical identity and properties. Its utility in organic synthesis, coupled with its relative stability as a solid, makes it a valuable tool for researchers and professionals in drug development and other scientific fields. A thorough understanding of its synthesis, analysis, stability, and safe handling procedures, as outlined in this guide, is essential for its effective and responsible use in a research and development setting.

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- To cite this document: BenchChem. [Disodium peroxydicarbonate CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at:

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